

2-Chloro-N-(3-methoxy-phenyl)-benzamide CAS number and identifiers

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Compound of Interest

Compound Name: 2-Chloro-N-(3-methoxy-phenyl)-benzamide

CAS No.: 65382-87-8

Cat. No.: B3428164

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Technical Monograph: 2-Chloro-N-(3-methoxyphenyl)benzamide

Executive Summary

2-Chloro-N-(3-methoxyphenyl)benzamide is a structural analogue within the

-arylbenzamide class, serving as a critical pharmacophore in medicinal chemistry. Characterized by a 2-chlorophenyl "head" and a 3-methoxyphenyl "tail" linked by an amide bridge, this compound exhibits non-planar topology due to steric hindrance at the ortho-chloro position. It is widely utilized as a chemical probe in High-Throughput Screening (HTS) for GPCR modulation (specifically P2X7 and mGluR families) and as a lead scaffold in the development of histone deacetylase (HDAC) inhibitors.

This technical guide provides a comprehensive analysis of its physicochemical identifiers, synthetic pathways, and structural-activity relationships (SAR), designed for application scientists and drug discovery researchers.

Part 1: Chemical Identity & Physicochemical Profile[1]

Precise identification is prerequisite for library integration and patent analysis. The following data validates the specific meta-methoxy isomer.

Core Identifiers

Parameter	Value
Chemical Name	2-Chloro-N-(3-methoxyphenyl)benzamide
CAS Number	16515-59-6 (Base form)
Molecular Formula	
Molecular Weight	261.70 g/mol
SMILES	<chem>COC1cccc(NC(=O)c2ccccc2Cl)c1</chem>
InChI Key	ULWVMNCQILGFOI-UHFFFAOYSA-N
PubChem CID	655452

Physicochemical Properties (Computed)

Property	Value	Significance in Drug Design
XLogP3	3.3	Lipophilic; suggests good membrane permeability (Lipinski compliant).
Topological Polar Surface Area (TPSA)	38.3	Indicates high blood-brain barrier (BBB) penetration potential.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding pocket interaction.
H-Bond Acceptors	2 (Amide O, Methoxy O)	Facilitates dipole interactions with target residues.
Rotatable Bonds	3	Allows conformational adaptation within the active site.

Part 2: Synthetic Methodology

The synthesis of 2-Chloro-N-(3-methoxyphenyl)benzamide follows a nucleophilic acyl substitution mechanism. While direct coupling is possible, the Schotten-Baumann reaction (using acyl chloride) is preferred over carbodiimide coupling (using carboxylic acid) for higher yields and simplified purification in library synthesis contexts.

Reaction Logic & Causality

- Reactants: 2-Chlorobenzoyl chloride is selected as the electrophile due to the high reactivity of the acyl chloride group. 3-Methoxyaniline serves as the nucleophile.
- Base Requirement: A non-nucleophilic base (Triethylamine or DIPEA) or an inorganic base () is required to scavenge the liberated HCl. Failure to remove HCl will protonate the aniline, rendering it non-nucleophilic and stalling the reaction.

- Solvent Choice: Dichloromethane (DCM) is ideal for its solubility profile; the product often remains soluble while the amine-salt byproducts precipitate or are easily washed away.

Validated Protocol (Bench Scale)

Reagents:

- 2-Chlorobenzoyl chloride (1.0 eq)[1]
- 3-Methoxyaniline (1.0 eq)
- Triethylamine (
) (1.2 eq)[2]
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Preparation: Dissolve 3-methoxyaniline (10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under atmosphere.
- Activation: Add (12 mmol) and cool the solution to 0°C using an ice bath. Rationale: Cooling controls the exotherm of the acyl chloride addition, preventing side reactions.
- Addition: Add 2-chlorobenzoyl chloride (10 mmol) dropwise over 15 minutes.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3–4 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Workup (Self-Validating Step):
 - Wash organic layer with 1M HCl (Removes unreacted aniline).
 - Wash with Saturated

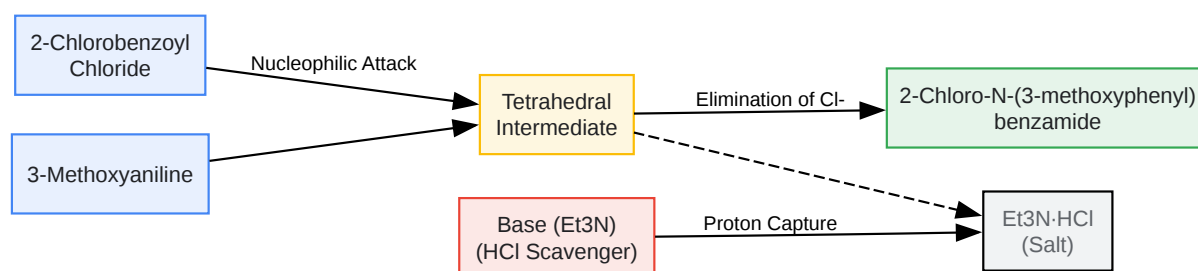
(Removes unreacted acid/HCl).

- Wash with Brine, dry over

, and concentrate in vacuo.[3]

- Purification: Recrystallize from Ethanol/Water to yield white/off-white crystals.

Synthesis Workflow Diagram



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Figure 1: Mechanistic flow of the Schotten-Baumann amide coupling.

Part 3: Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated against the following spectral signatures.

Proton NMR (¹H-NMR) Anticipated Shifts (DMSO- ^d₆)

- Amide Proton (-NH-): Singlet at

10.5–10.8 ppm. Note: This downfield shift confirms amide bond formation.

- Methoxy Group (-OCH₃): Singlet at

3.7–3.8 ppm (3H).

- Aromatic Region:

- Multiplet at

7.4–7.6 ppm (2-chlorophenyl ring protons).

- Multiplet at

7.2–7.4 ppm (3-methoxyphenyl ring protons).

- Look for the specific coupling of the 3-methoxy ring: A triplet (t) for H-5, and distinct doublets/singlets for H-2, H-4, and H-6.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).

- Molecular Ion

: 262.1 m/z.

- Isotope Pattern: Distinct 3:1 ratio of M (262) to M+2 (264) peaks, confirming the presence of a single Chlorine atom.

Part 4: Biological Relevance & SAR

This molecule is not merely a random chemical; it represents a "privileged structure" in drug discovery.

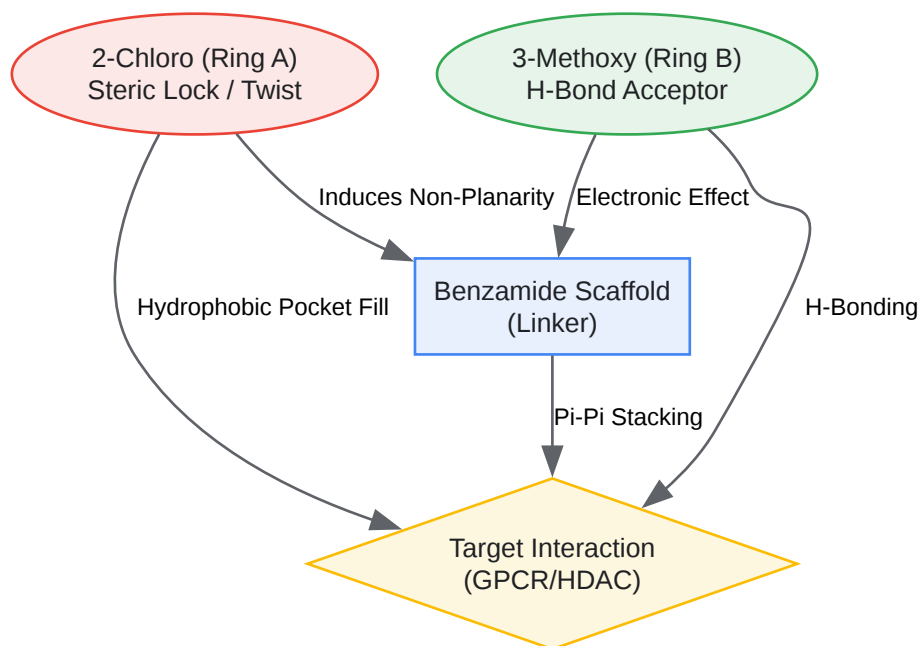
Structural-Activity Relationship (SAR) Logic

The 2-chloro substituent is critical for conformational locking.

- Ortho-Effect: The Chlorine atom at the 2-position creates steric clash with the amide carbonyl oxygen. This forces the benzamide ring to twist out of plane relative to the amide bond.
- Biological Consequence: This twist often improves selectivity for hydrophobic pockets in GPCRs (e.g., mGluR5 negative allosteric modulators) compared to the planar unsubstituted benzamide.
- Metabolic Stability: The 2-Cl blocks metabolic oxidation at the ortho-position, while the 3-OMe group on the aniline ring acts as a hydrogen bond acceptor, often interacting with

serine or threonine residues in the binding pocket.

Pharmacophore Map



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Figure 2: Pharmacophore mapping of 2-Chloro-N-(3-methoxyphenyl)benzamide showing key interaction points.

Part 5: Safety & Handling

- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- Storage: Store at 2–8°C, desiccated. Stable for >2 years if protected from moisture.
- Solubility: Soluble in DMSO (>20 mg/mL) and Ethanol. Poorly soluble in water.

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